

1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid IUPAC name and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid

Cat. No.: B122613

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An In-depth Technical Guide: **1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid**

This technical guide provides a comprehensive overview of **1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. The document details its chemical identity, physicochemical properties, safety information, and potential synthetic methodologies.

Chemical Identity and Structure

IUPAC Name: The formal IUPAC name for the compound is 1-(3-chlorophenyl)cyclopentanecarboxylic acid^[1].

Chemical Structure: The molecule consists of a cyclopentane ring double-bonded to a carboxylic acid group and a 3-chlorophenyl group at the same carbon position.

Physicochemical and Safety Data

The key properties and identifiers for **1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid** are summarized in the tables below.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	143328-21-6	[1]
Molecular Formula	C ₁₂ H ₁₃ ClO ₂	[1]
Molecular Weight	224.69 g/mol	[1]
Physical Form	Solid	[1]
Purity	95%	[1]
InChI Key	GGEPQYZXKVJSEX-UHFFFAOYSA-N	[1]

| Storage | Room Temperature |[1] |

Table 2: Safety and Hazard Information

Identifier	Code	Description	Reference
Signal Word	Warning		[1]
Hazard Statements	H302	Harmful if swallowed.	[1]
	H315	Causes skin irritation.	[1]
	H319	Causes serious eye irritation.	[1]
	H335	May cause respiratory irritation.	[1]
Precautionary Statements	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1]

|| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[1] |

Synthetic Approaches

While a specific, detailed protocol for the synthesis of **1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid** is not readily available in the provided search results, a common and effective method for synthesizing structurally similar compounds, such as 1-aryl-cycloalkanecarboxylic acids, involves the hydrolysis of a corresponding nitrile precursor. This approach is widely used in organic synthesis.

Generalized Experimental Protocol: Synthesis via Nitrile Hydrolysis

This protocol is a generalized procedure based on methods for analogous compounds, such as the synthesis of 1-(4-chlorophenyl)cyclobutane carboxylic acid[2].

Step 1: Synthesis of the Nitrile Precursor The synthesis would begin by preparing the precursor, 1-(3-chlorophenyl)cyclopentane-1-carbonitrile. This can often be achieved through the reaction of 3-chlorophenylacetonitrile with 1,4-dibromobutane under basic conditions, a method adapted from the synthesis of similar cyclopropane derivatives[3].

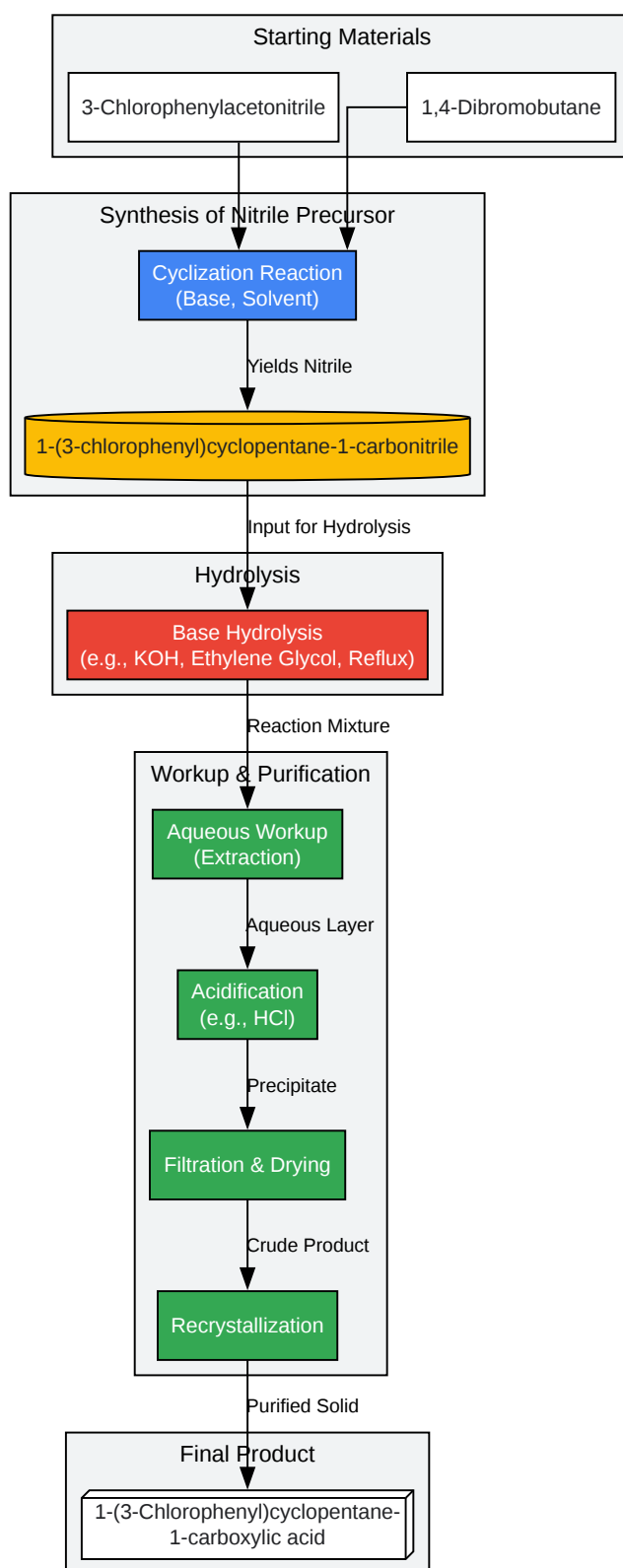
Step 2: Hydrolysis of the Nitrile

- The 1-(3-chlorophenyl)cyclopentane-1-carbonitrile intermediate is mixed with a solvent such as ethylene glycol.
- A strong aqueous base, for example, a 40% w/w potassium hydroxide solution, is added to the mixture[2].
- The reaction mixture is heated to reflux and maintained for several hours (e.g., 18 hours) under an inert atmosphere, such as argon, to drive the hydrolysis to completion[2].
- After cooling, the mixture is diluted with ice water and extracted with a non-polar organic solvent (e.g., diethyl ether) to remove any unreacted starting material or non-acidic byproducts.
- The aqueous layer, containing the carboxylate salt, is then carefully acidified with a strong acid (e.g., HCl) until a precipitate forms.

- The resulting solid, which is the desired carboxylic acid, is collected by filtration, washed with water to remove inorganic salts, and dried.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as petroleum ether, to yield the final product as a crystalline solid[2].

Mandatory Visualization: Synthetic Workflow

The following diagram illustrates the generalized workflow for the synthesis of **1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid** via the nitrile hydrolysis route.



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References

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- To cite this document: BenchChem. [1-(3-Chlorophenyl)cyclopentane-1-carboxylic acid IUPAC name and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122613#1-3-chlorophenyl-cyclopentane-1-carboxylic-acid-iupac-name-and-structure]

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Phone: (601) 213-4426

Email: info@benchchem.com